

overcoming poor solubility of (4-nitrophenyl)urea

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N 556**

Cat. No.: **B1676889**

[Get Quote](#)

Technical Support Center: (4-nitrophenyl)urea

Welcome to the technical support center for (4-nitrophenyl)urea. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guides and frequently asked questions (FAQs) for overcoming the challenges associated with the poor solubility of this compound.

Frequently Asked Questions (FAQs)

Q1: What is (4-nitrophenyl)urea and why is its solubility a common issue?

(4-nitrophenyl)urea (CAS No: 556-10-5, Molecular Formula: C₇H₇N₃O₃, Molecular Weight: 181.15 g/mol) is a chemical compound that often presents significant solubility challenges in experimental settings.^{[1][2]} Its molecular structure contributes to low aqueous solubility, which can hinder its application in biological assays, formulation development, and other research areas by limiting bioavailability and causing precipitation during experiments.^[3]

Q2: What are the known solubility properties of (4-nitrophenyl)urea?

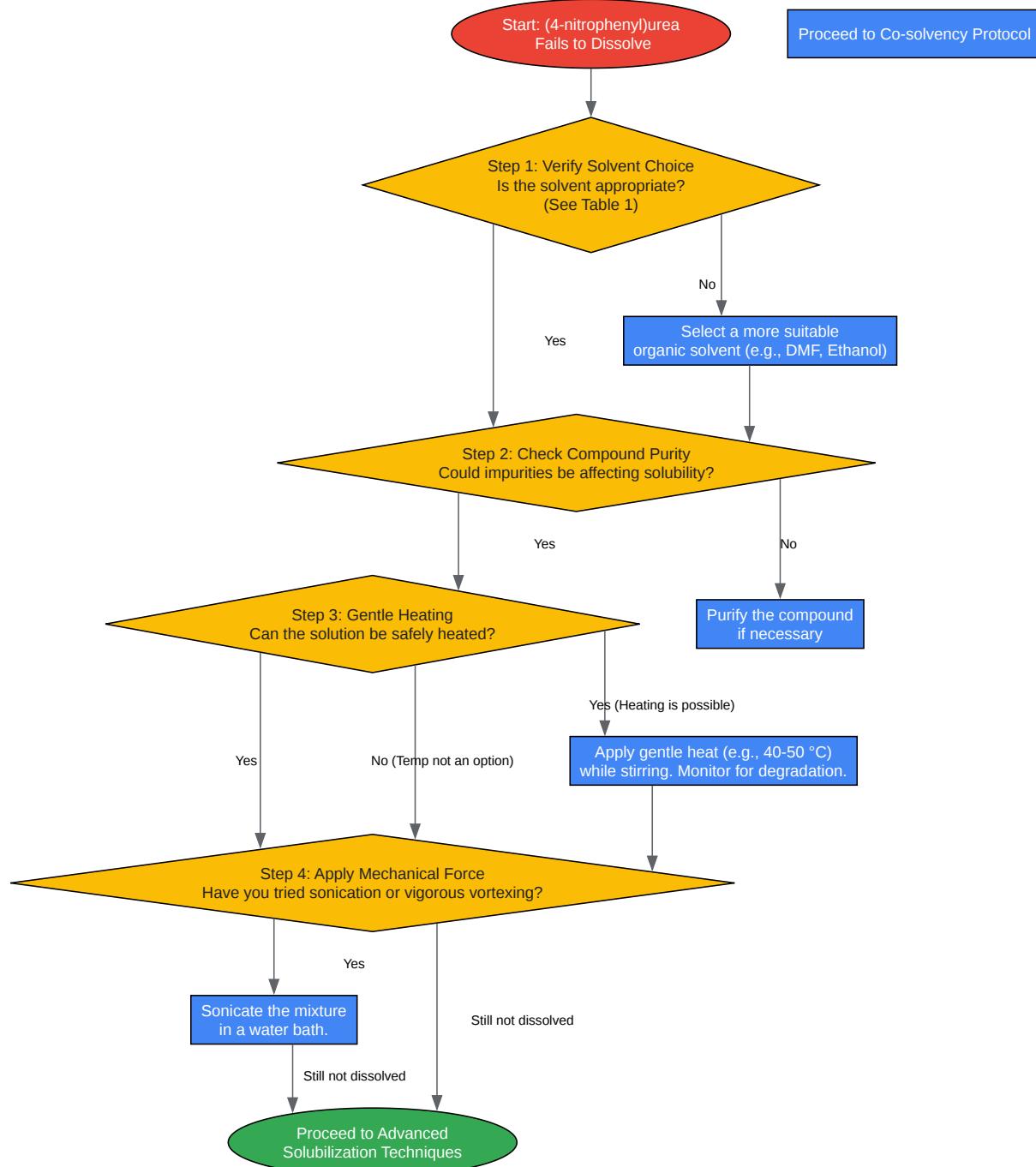
The solubility of (4-nitrophenyl)urea is highly dependent on the solvent and temperature. It is practically insoluble in cold water but shows increased solubility in boiling water and certain organic solvents.^[1]

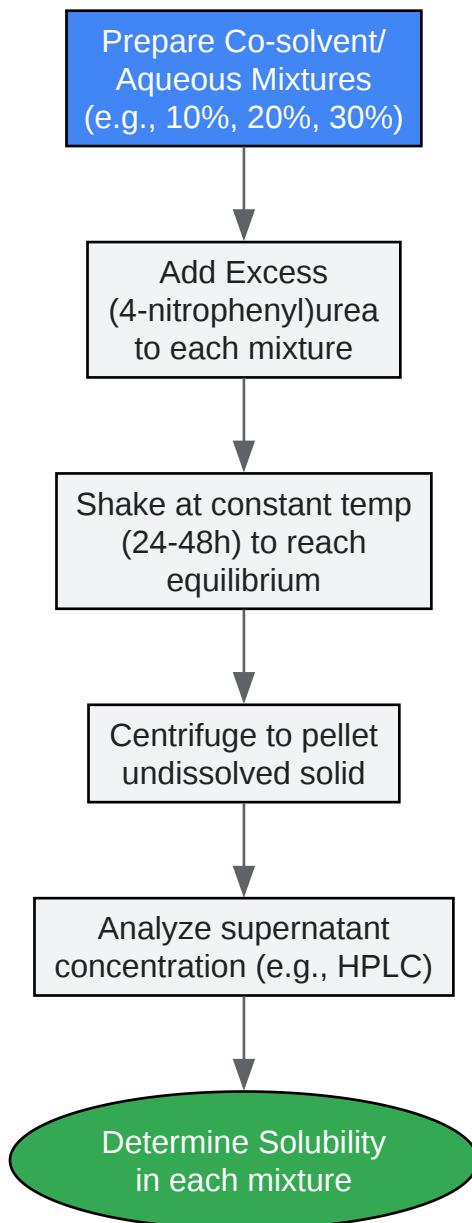
Table 1: Solubility Profile of (4-nitrophenyl)urea

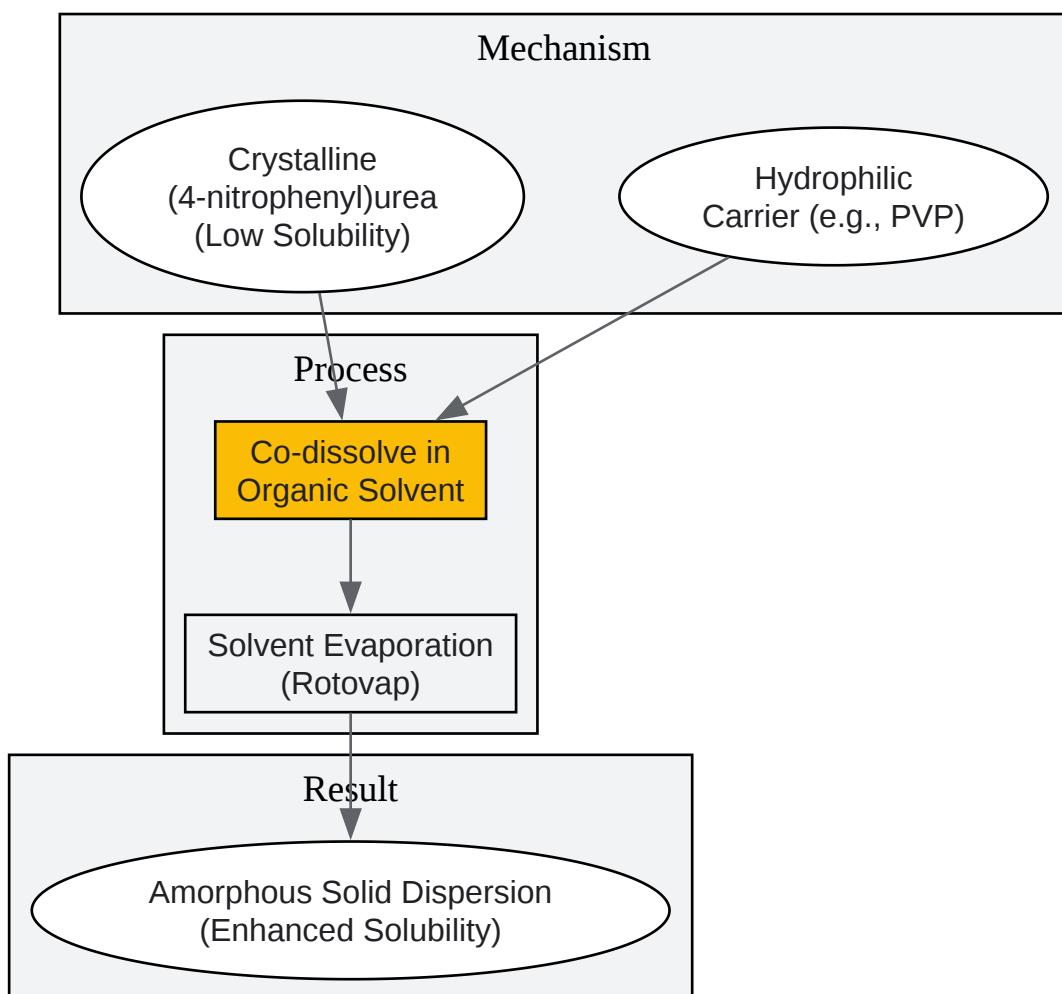
Solvent	Solubility Description	Reference
Cold Water	Practically Insoluble	[1]
Boiling Water	Soluble	[1]
Absolute Ethanol	Soluble (forms prisms)	[1]
Dilute Ethanol	Soluble (forms needles)	[1]
Methanol	Soluble	[1]
Dimethylformamide (DMF)	Soluble	[1]
Ether	Sparingly Soluble	[1]
Benzene	Sparingly Soluble	[1]

Q3: My (4-nitrophenyl)urea is not dissolving. What are the first steps I should take?

If you are encountering issues with dissolving (4-nitrophenyl)urea, follow this initial troubleshooting workflow. This process will help you identify the root cause of the solubility problem and guide you toward an effective solution.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (4-Nitrophenyl)urea [drugfuture.com]
- 2. (4-Nitrophenyl)urea | C7H7N3O3 | CID 313520 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Formulation Strategies for Poorly Soluble Drugs [worldpharmatoday.com]

- To cite this document: BenchChem. [overcoming poor solubility of (4-nitrophenyl)urea]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1676889#overcoming-poor-solubility-of-4-nitrophenyl-urea>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com